

# Technical Support Center: 1-Bromo-2,3-difluorobenzene Waste Management

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## Compound of Interest

Compound Name: **1-Bromo-2,3-difluorobenzene**

Cat. No.: **B1273032**

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This guide provides essential information for the safe handling and disposal of **1-Bromo-2,3-difluorobenzene** waste, tailored for researchers, scientists, and drug development professionals.

## Frequently Asked Questions (FAQs)

**Q1:** What is the correct procedure for disposing of **1-Bromo-2,3-difluorobenzene** waste?

**A1:** **1-Bromo-2,3-difluorobenzene** is a halogenated organic compound and must be disposed of as hazardous waste.<sup>[1]</sup> Do not pour it down the drain or mix it with non-hazardous trash.<sup>[2]</sup> All waste, including contaminated materials like pipette tips or absorbent pads, should be collected in a designated, compatible, and clearly labeled hazardous waste container.<sup>[1][2]</sup> The container must be kept sealed and stored in a cool, dry, and well-ventilated area away from ignition sources.<sup>[2][3]</sup> Disposal must be handled by a licensed hazardous waste disposal facility in accordance with local, state, and federal regulations.<sup>[2]</sup>

**Q2:** How should I classify this waste stream?

**A2:** This waste should be classified as a halogenated organic waste.<sup>[1]</sup> It is a combustible liquid and is irritating to the skin, eyes, and respiratory system.<sup>[4][5][6]</sup> Due to its chemical nature, it falls under regulations for hazardous waste containing halogenated organic compounds.<sup>[7][8][9]</sup> Always consult your institution's Environmental Health and Safety (EHS) department for specific classification and segregation guidelines.

Q3: What materials are incompatible with **1-Bromo-2,3-difluorobenzene**?

A3: Avoid contact with strong oxidizing agents.[3][10] Store it separately from incompatible materials to prevent hazardous reactions. It should also be kept away from heat, sparks, open flames, and hot surfaces.[2][6]

Q4: What Personal Protective Equipment (PPE) is required when handling this waste?

A4: When handling **1-Bromo-2,3-difluorobenzene** waste, the following PPE is mandatory:

- Eye Protection: Chemical safety goggles or a face shield.[2]
- Hand Protection: Chemical-resistant gloves, such as nitrile rubber.[2]
- Body Protection: A lab coat, long pants, and closed-toe shoes are required.[2]
- Respiratory Protection: If working in a poorly ventilated area or if inhalation risk is present, use a respirator with a suitable filter for organic vapors (e.g., type ABEK EN14387).[2][4]

## Troubleshooting Guide

Issue: I have accidentally spilled a small amount of **1-Bromo-2,3-difluorobenzene** in the lab.

Solution:

- Evacuate: Immediately alert others and evacuate non-essential personnel from the spill area.  
[2]
- Ventilate: Ensure the area is well-ventilated to disperse vapors.[2]
- Contain: Prevent the spill from spreading or entering drains.[11]
- Absorb: Use an inert absorbent material such as sand, silica gel, or a universal binder to soak up the spill.[10][11]
- Collect: Carefully collect the absorbent material and spilled substance using spark-proof tools and place it into a designated, sealable container for hazardous waste.[11]

- Decontaminate: Clean the spill area with an appropriate solvent, and collect all cleaning materials as hazardous waste.[\[2\]](#)
- Report: Report the incident to your institution's EHS department immediately.[\[2\]](#)

Issue: The waste container is showing signs of bulging or degradation.

Solution:

This could indicate a reaction or pressure buildup. Do not handle the container directly. Immediately contact your EHS department for guidance. Ensure the area is well-ventilated and clear of personnel.

## Data Presentation

Table 1: Physical and Chemical Properties of **1-Bromo-2,3-difluorobenzene**

Property	Value	Citations
CAS Number	38573-88-5	<a href="#">[4]</a> <a href="#">[12]</a>
Molecular Formula	C <sub>6</sub> H <sub>3</sub> BrF <sub>2</sub>	<a href="#">[5]</a> <a href="#">[12]</a> <a href="#">[13]</a>
Molecular Weight	192.99 g/mol	<a href="#">[4]</a> <a href="#">[5]</a>
Appearance	Colorless to light yellow liquid	<a href="#">[3]</a> <a href="#">[13]</a>
Density	1.724 g/mL at 25 °C	<a href="#">[4]</a> <a href="#">[12]</a>
Boiling Point	234 °C at 765 mmHg	<a href="#">[3]</a> <a href="#">[12]</a>
Flash Point	61 °C (141.8 °F) - closed cup	<a href="#">[4]</a> <a href="#">[6]</a>
Refractive Index	n <sub>20/D</sub> 1.509	<a href="#">[4]</a> <a href="#">[12]</a>
Storage Class	10 - Combustible liquids	<a href="#">[4]</a>

Table 2: Hazard Information

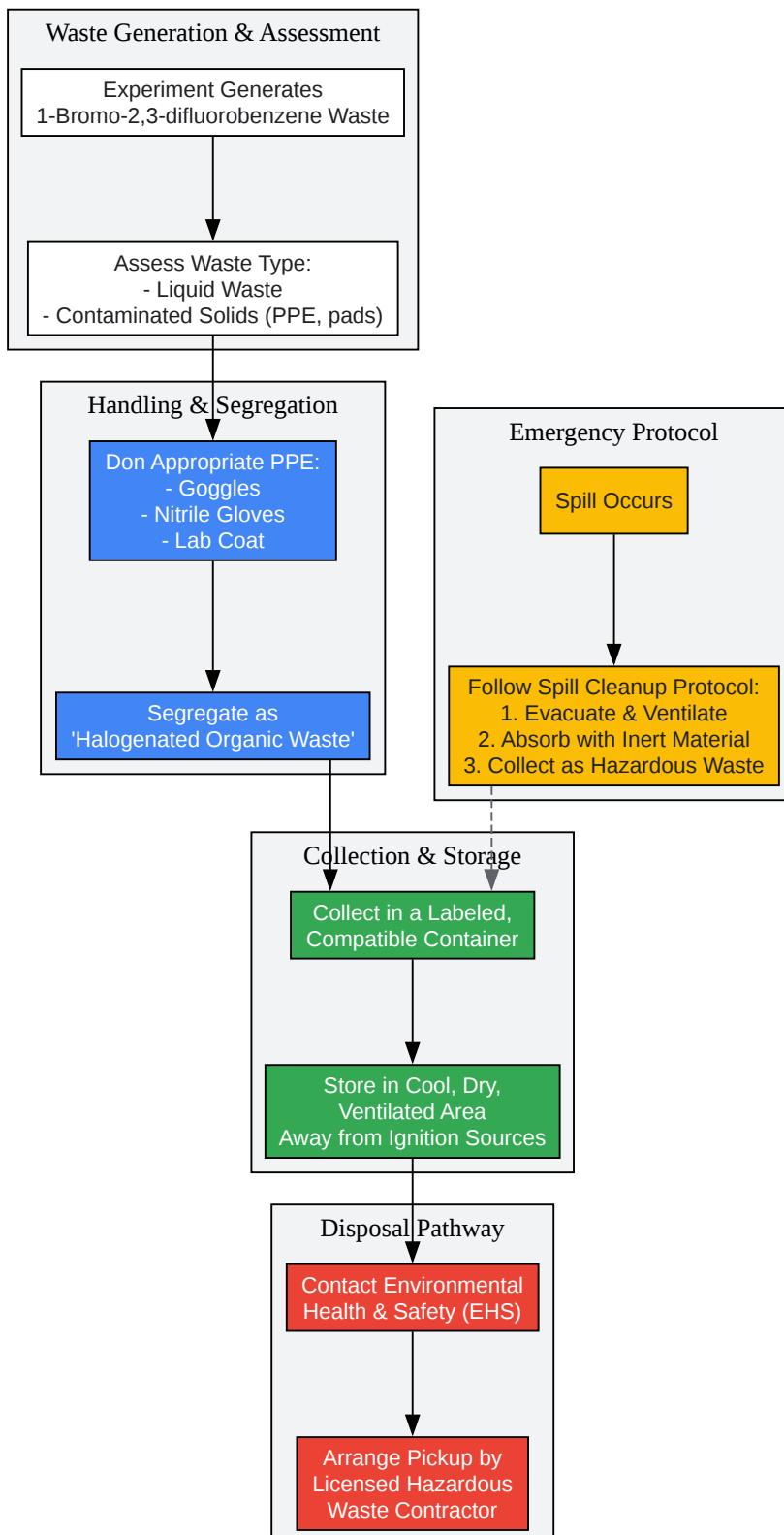
Hazard Classification	Description	Citations
Skin Irritation	Causes skin irritation (Category 2)	<a href="#">[5]</a>
Eye Irritation	Causes serious eye irritation (Category 2)	<a href="#">[5]</a>
Respiratory Irritation	May cause respiratory irritation (STOT SE 3)	<a href="#">[5]</a>
Physical Hazard	Combustible liquid	<a href="#">[6]</a> <a href="#">[14]</a>

## Experimental Protocols

### Protocol 1: Standard Procedure for Waste Collection

- Designate a Waste Container: Obtain a chemically compatible container specifically for halogenated organic waste. Ensure it has a secure, sealing lid.
- Labeling: Clearly label the container with "Hazardous Waste," "Halogenated Organic Solvents," and the full chemical name "**1-Bromo-2,3-difluorobenzene.**"[\[2\]](#) List all components and their approximate percentages.
- Waste Addition: While wearing appropriate PPE in a well-ventilated area (preferably a fume hood), carefully transfer the waste into the container.
- Sealing: Securely close the container immediately after adding waste to prevent the release of vapors.
- Storage: Store the sealed container in a designated satellite accumulation area. This area must be cool, dry, well-ventilated, and away from ignition sources and incompatible materials.[\[2\]](#)[\[3\]](#)
- Disposal Request: Once the container is full or reaches the accumulation time limit set by regulations, contact your institution's EHS department to arrange for pickup by a licensed hazardous waste contractor.[\[2\]](#)

# Logical Workflow Visualization



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Caption: Workflow for the safe disposal of **1-Bromo-2,3-difluorobenzene** waste.

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